

Chemical Identification and GHS Classification

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Compound of Interest

Compound Name: *Isobutyl chloroformate*

Cat. No.: B042661

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Isobutyl chloroformate is a colorless to light-colored liquid with a pungent odor.^[1] It is primarily used in laboratory settings for chemical synthesis.^[2] Due to its chemical properties, it is classified under the Globally Harmonized System (GHS) as a hazardous substance with multiple acute and chronic risks.^{[3][4]}

The GHS classification, as standardized by OSHA (29 CFR 1910.1200), highlights the severe nature of the hazards associated with this chemical.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Acute Toxicity, Inhalation	Category 2/3	H330/H331: Fatal or Toxic if inhaled
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Table 1: GHS Hazard Classification for **Isobutyl Chloroformate**.^{[3][4][5]}

Physicochemical and Toxicological Data

Understanding the quantitative properties of **isobutyl chloroformate** is essential for risk assessment and the design of safe experimental conditions.

Physical and Chemical Properties

The compound is a volatile and flammable liquid that reacts with water.[\[6\]](#) Its physical properties are summarized below.

Property	Value
Molecular Formula	<chem>C5H9ClO2</chem>
Molecular Weight	136.58 g/mol
Boiling Point	128 - 129 °C (at 1,013 hPa)
Flash Point	36 °C (closed cup)
Specific Gravity / Density	1.048 - 1.053 g/mL
Solubility	Decomposes in water. Miscible with ether, chloroform, benzene.
Appearance	Colorless to light yellow liquid

Table 2: Key Physical and Chemical Properties.[\[2\]](#)[\[4\]](#)

Toxicological Data

Isobutyl chloroformate is highly toxic, particularly via inhalation.[\[3\]](#)[\[5\]](#) The available acute toxicity data are critical for understanding its potential health effects.

Metric	Value	Species	Notes
LD ₅₀ (Oral)	1400 mg/kg	Rat	Harmful if swallowed. [4]
LC ₅₀ (Inhalation)	1.81 mg/L (4 h, vapor)	-	Fatal if inhaled. (Expert Judgment) [2] [3]

Table 3: Acute Toxicity Values.[\[2\]](#)[\[3\]](#)[\[4\]](#)

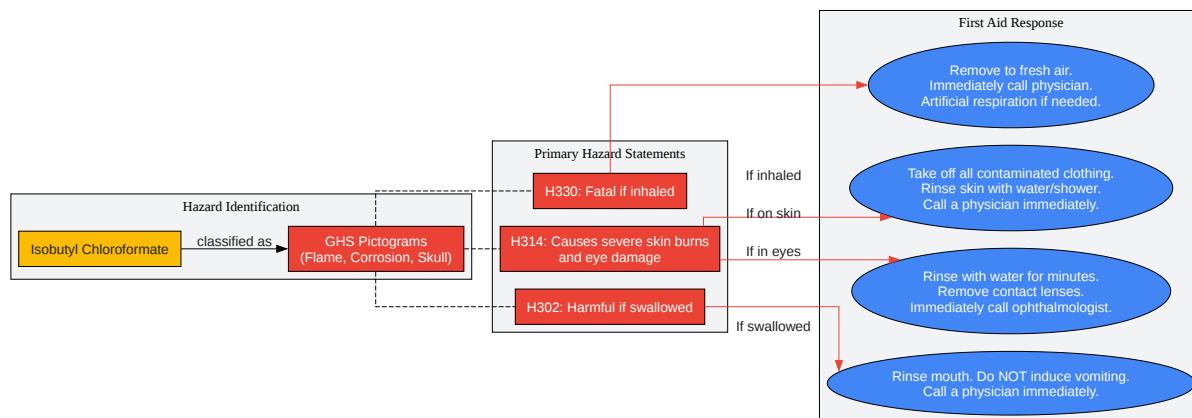
Methodological Note on Cited Experiments

Safety Data Sheets provide summarized toxicological endpoints (e.g., LD₅₀, LC₅₀) but do not include detailed experimental protocols. This data is generated through standardized, internationally recognized methodologies, primarily the OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals.

For instance, the LD₅₀ (Lethal Dose, 50%) value reported here is typically determined using methods like OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure). The core principle of this experiment involves administering the chemical to a group of animals (e.g., rats) at several dose levels. The objective is to identify the dose that causes mortality in 50% of the test population within a specified timeframe, thereby providing a quantitative measure of acute oral toxicity. Similarly, LC₅₀ (Lethal Concentration, 50%) values are determined via inhalation exposure studies (e.g., OECD Test Guideline 403) to assess the concentration of a vapor or mist that is fatal to half of the test animals.

Hazard Response and Emergency Procedures

The chemical's high reactivity and toxicity necessitate stringent and well-defined emergency protocols. The logical flow from hazard identification to first aid is critical for minimizing harm upon exposure.



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Caption: GHS Hazard Identification and First Aid Workflow for **Isobutyl Chloroformate**.

Handling, Storage, and Spill Management

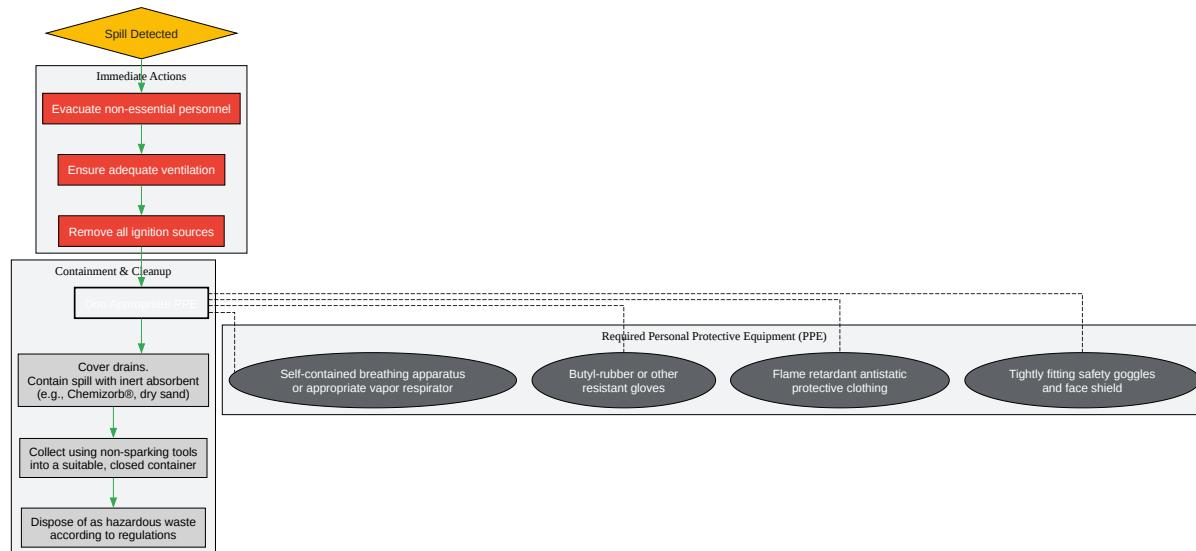
Safe laboratory practice requires strict adherence to handling and storage protocols to prevent accidental release and exposure.

Handling and Storage

- Handling: Always work under a chemical fume hood.[2] Do not inhale vapors or mists.[3] Use explosion-proof equipment and non-sparking tools. Ensure the container and receiving equipment are grounded/bonded to prevent static discharge.[4][5] Wear appropriate Personal Protective Equipment (PPE) as detailed in the diagram below.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2] Store locked up, accessible only to authorized personnel.[3] The material is moisture-sensitive and should be stored under an inert gas. Keep away from heat, sparks, open flames, and other ignition sources.[4]

Spill Response Workflow

In the event of a spill, a systematic response is crucial to ensure safety and environmental protection.



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Caption: Logical Workflow for Spill Response and Personal Protective Equipment (PPE) Selection.

Transport Information

Isobutyl chloroformate is regulated as a hazardous material for transport due to its multiple hazards.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Subsidiary Hazard Classes	Packing Group
DOT (US)	UN3489	Toxic by inhalation liquid, flammable, corrosive, n.o.s.	6.1	3, 8	I
IMDG	UN3489	Toxic by inhalation liquid, flammable, corrosive, n.o.s.	6.1	3, 8	I
IATA	UN3489	Toxic by inhalation liquid, flammable, corrosive, n.o.s. (Forbidden for Passenger Aircraft)	6.1	3, 8	I

Table 4: Transportation and Shipping Regulations.[\[3\]](#)

Conclusion

Isobutyl chloroformate is a valuable laboratory reagent that presents significant flammable, corrosive, and toxic hazards. Safe handling is contingent upon a thorough understanding of its properties, strict adherence to engineering controls (fume hoods), mandatory use of appropriate PPE, and well-rehearsed emergency procedures. The information and workflows

presented in this guide serve as a critical resource for minimizing risk and ensuring the safety of all personnel in a research and development environment.

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